

Personal protective equipment for handling 1,4-Bis(dicyclohexylphosphino)butane

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Compound of Interest

Compound Name: 1,4-Bis(dicyclohexylphosphino)butane

Cat. No.: B1583941

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Essential Safety and Handling Guide for 1,4-Bis(dicyclohexylphosphino)butane

This guide provides immediate safety, handling, and disposal protocols for **1,4-Bis(dicyclohexylphosphino)butane**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Key Physical and Chemical Properties

A summary of important quantitative data for **1,4-Bis(dicyclohexylphosphino)butane** is presented below. To date, specific occupational exposure limit values have not been established.^[1]

Property	Value
Molecular Formula	C ₂₈ H ₅₂ P ₂ [2]
Molecular Weight	450.66 g/mol [2]
CAS Number	65038-36-0 [2] [3]
Melting Point	99-104 °C
Flash Point	Not applicable [3]
Storage Class Code	11 - Combustible Solids [3]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **1,4-Bis(dicyclohexylphosphino)butane**, the following personal protective equipment is mandatory.

Eye and Face Protection

- Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)

Hand Protection

- Handle the material with gloves.[\[1\]](#)
- Gloves must be inspected before use.
- Use proper glove removal technique, avoiding contact with the outer surface of the glove.
- Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- Wash and dry hands thoroughly after handling.

Respiratory Protection

- For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[\[2\]](#)

- For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[\[2\]](#)
- All respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[\[2\]](#)

Body Protection

- Wear fire/flammable resistant and impervious clothing.[\[1\]](#) The type of protective equipment must be selected based on the concentration and amount of the hazardous substance at the specific workplace.[\[2\]](#)

Experimental Protocols: Handling, Storage, and Disposal

Safe Handling Protocol

- Ventilation: Handle in a well-ventilated place.[\[1\]](#) Use appropriate exhaust ventilation where dust is formed.[\[2\]](#)
- Avoid Contact: Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Prevent Dust and Aerosol Formation: Take measures to avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[1\]](#)

Storage Protocol

- Container: Keep the container tightly closed.[\[2\]](#)
- Environment: Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Incompatibilities: Store separately from foodstuff containers or incompatible materials.[\[1\]](#)

Spill and Accidental Release Protocol

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, gas, or dust.[2]
- Ventilation: Ensure adequate ventilation.[2]
- Evacuation: Evacuate personnel to safe areas.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][2]
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel the material.[2] Keep in suitable, closed containers for disposal.[2]

Disposal Plan

- Product Disposal: This material is highly flammable.[2] It should be burned in a chemical incinerator equipped with an afterburner and scrubber.[2] Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Contaminated Packaging: Dispose of as unused product.[2]

Emergency First Aid Measures

In Case of Inhalation

- If breathed in, move the person into fresh air.[2]
- If not breathing, give artificial respiration.[2]
- Consult a physician.[2]

In Case of Skin Contact

- Wash off with soap and plenty of water.[2]
- Consult a physician.[2]

In Case of Eye Contact

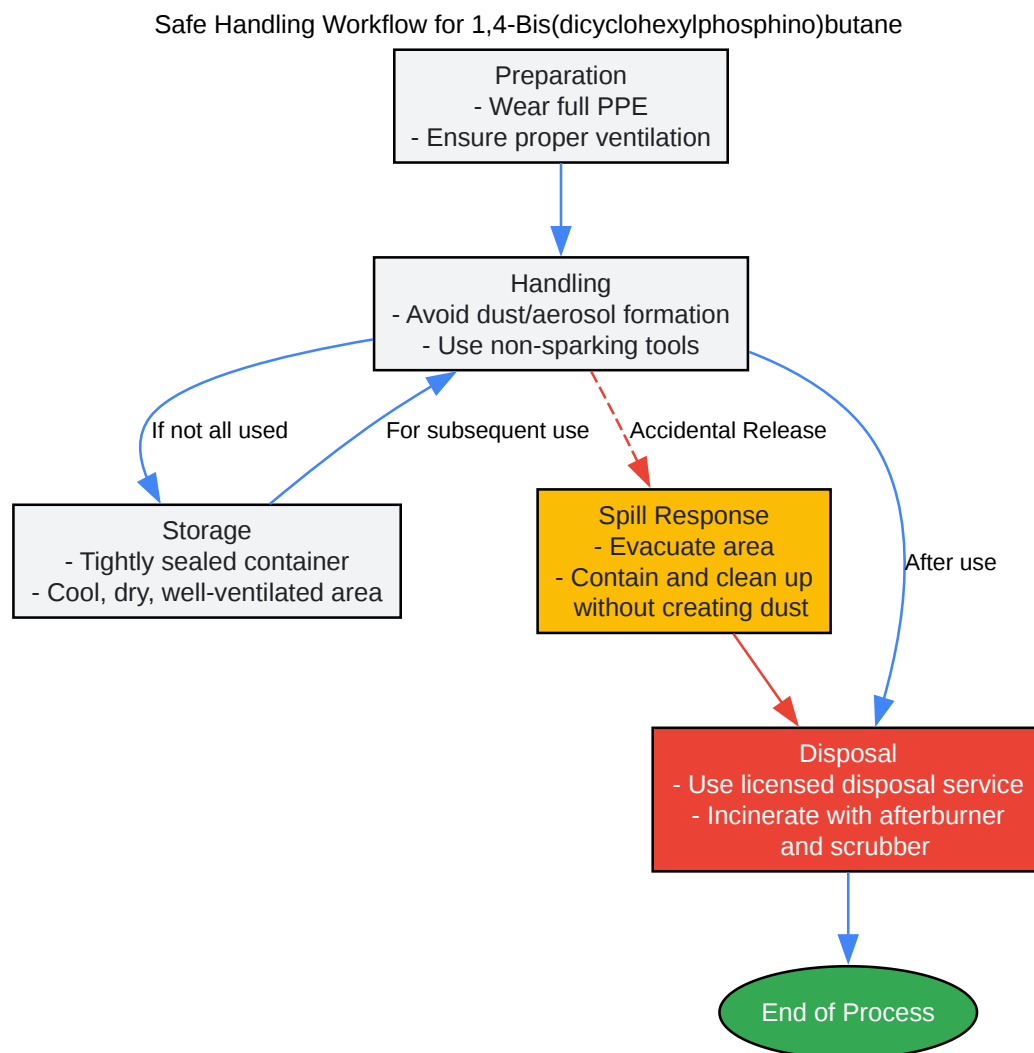
- Rinse thoroughly with plenty of water for at least 15 minutes.[2]

- Consult a physician.[\[2\]](#)

If Swallowed

- Never give anything by mouth to an unconscious person.[\[2\]](#)
- Rinse mouth with water.[\[2\]](#)
- Consult a physician.[\[2\]](#)

Safe Handling Workflow



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Caption: Workflow for the safe handling of **1,4-Bis(dicyclohexylphosphino)butane**.

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